

A Technical Guide to the Discovery and Synthesis of Diborane(4)

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Compound of Interest

Compound Name: Diborane(4)

Cat. No.: B1213185

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This guide provides an in-depth exploration of the history, discovery, and synthesis of **diborane(4)** and its derivatives. It includes a chronological overview of key scientific milestones, detailed experimental protocols for pivotal syntheses, and a comparative analysis of various synthetic methodologies.

Introduction

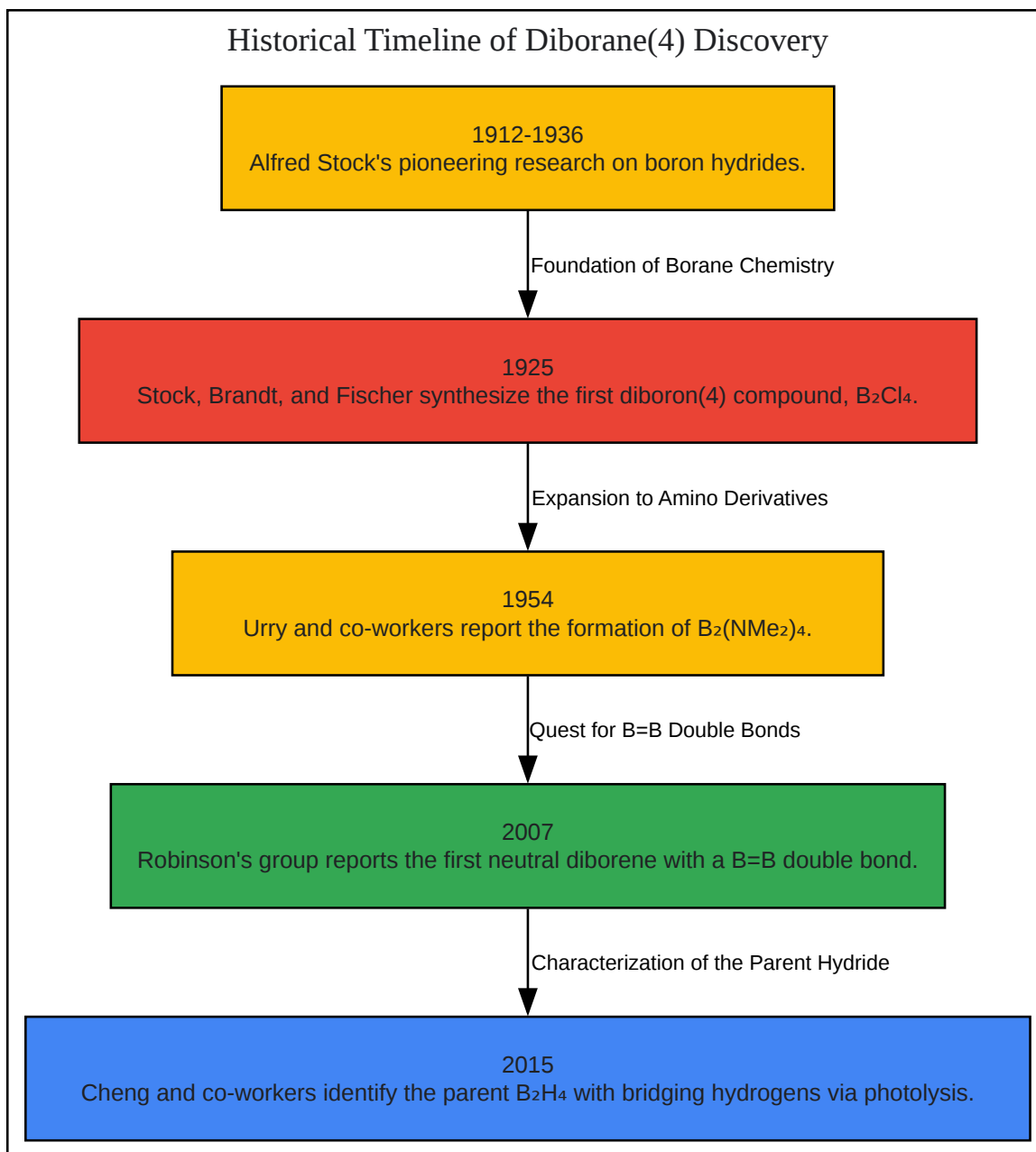
Diborane(4) (B_2H_4) and its derivatives represent a fascinating class of compounds that have evolved from a structural curiosity to indispensable reagents in modern synthetic chemistry.^[1]^[2] The journey of diboron(4) compounds began in 1925, and since then, the field has been marked by significant advancements in understanding their unique bonding and reactivity.^[1] Nobel Prizes awarded to William Lipscomb in 1976 and Herbert C. Brown in 1979 for their work on borane chemistry underscore the importance of this area of research.^[1]^[3] This guide delves into the historical context of their discovery and provides a comprehensive overview of the synthetic routes developed for these versatile molecules.

History of Discovery: A Chronological Overview

The story of **diborane(4)** is deeply rooted in the pioneering work on boron hydrides by German chemist Alfred Stock.^[4]^[5]^[6]^[7]^[8] His research from 1912 to 1936 laid the groundwork for the synthesis and handling of highly reactive boranes, for which he developed essential vacuum-

line techniques.[4][6][7][9][10] Although his primary focus was on compounds like diborane(6) (B_2H_6), his investigations led to the first synthesis of a diboron(4) species.[3][11]

The timeline below highlights the key milestones in the discovery and characterization of **diborane(4)** and its derivatives.



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